Reductive opening of 1-Butyl-2-vinylazetidine ring systems

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Compound of Interest

Compound Name:	*1-Butyl-2-vinylazetidine*
CAS No.:	*359818-96-5*
Cat. No.:	*B11923787*

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Application Note & Protocol: Reductive Opening of **1-Butyl-2-vinylazetidine** Ring Systems

Executive Summary

The functionalization of strained nitrogen heterocycles is a cornerstone of modern medicinal chemistry. Azetidines, highly strained four-membered rings, offer unique vectors for drug discovery but are often challenging to elaborate without uncontrolled decomposition[1]. This application note details the controlled, reductive ring opening of **1-butyl-2-vinylazetidine** (CAS 359818-96-5) to synthesize highly functionalized acyclic amine scaffolds. By leveraging the adjacent vinyl group, chemists can bypass the high activation energy typically required for unactivated C–N bond cleavage, utilizing either Palladium-catalyzed allylic amination pathways or Single-Electron Transfer (SET) methodologies[2][3].

Mechanistic Rationale & Scientific Grounding

The inherent ring strain of the azetidine system (~26 kcal/mol) provides the thermodynamic driving force for ring-opening reactions[1]. However, the regioselective cleavage of the C2–N bond in **1-butyl-2-vinylazetidine** specifically relies on the adjacent unsaturation.

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- Palladium-Catalyzed Pathway: Transition metals, particularly Pd(0), can undergo facile oxidative addition into the allylic C2–N bond. This process relieves ring strain and generates a thermodynamically stable

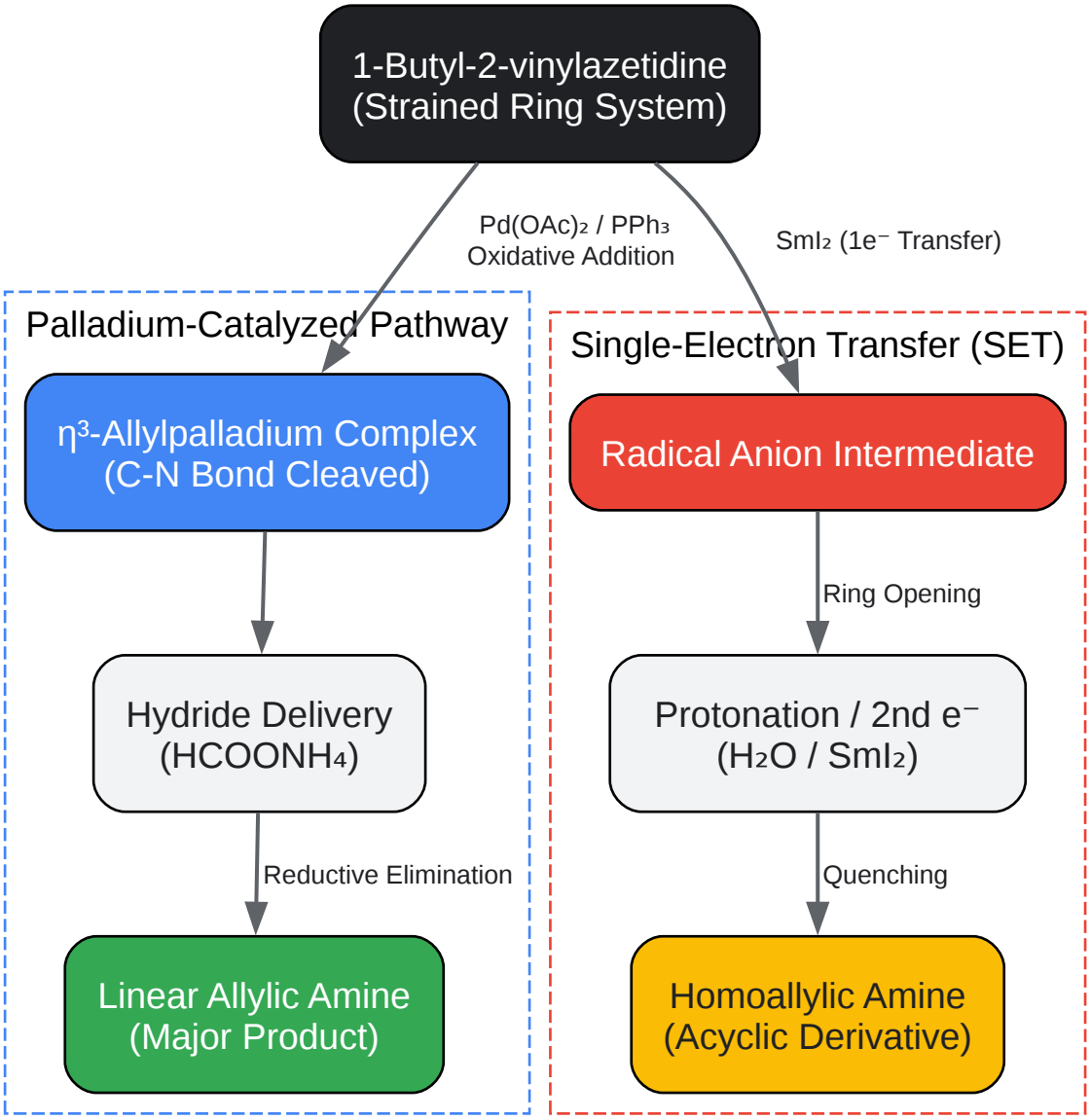
  -allylpalladium intermediate[4]. When intercepted by a mild hydride source (e.g., ammonium formate), reductive elimination occurs preferentially at the less sterically hindered terminal carbon, yielding linear allylic amines[2].

- Single-Electron Transfer (SET) Pathway: Strong one-electron reductants, such as Samarium(II) iodide (SmI_2), can transfer an electron into the

  orbital of the vinyl group. The resulting radical anion undergoes rapid C–N bond scission to relieve ring strain, generating a carbon-centered radical that, upon a second electron transfer and protonation, yields homoallylic acyclic amines[3].

Mechanistic Visualization

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Mechanistic pathways for the reductive ring opening of **1-butyl-2-vinylazetidine**.

Quantitative Data: Condition Optimization

The following table summarizes the optimization of reaction conditions for the ring opening of **1-butyl-2-vinylazetidine**, highlighting the impact of catalyst and reductant selection on regioselectivity.

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Method	Catalyst / Reagent (mol%)	Reductant	Temp (°C)	Conversion (%)	Regioselectivity (Linear:Branched)
Palladium	$Pd(OAc)_2$ (5%) / PPh_3 (15%)	$HCOONH_4$ (2.0 eq)	60	>95	92:8
Palladium	$Pd_2(dba)_3$ (2.5%) / dppe (5%)	PMHS (3.0 eq)	40	88	85:15
Palladium	$Pd(OAc)_2$ (5%) / PPh_3 (15%)	$NaBH_4$ (1.5 eq)	25	60	60:40
SET	SmI_2 (2.5 eq)	H_2O (additive)	25	78	N/A (Homoallylic)

Data Interpretation: The use of $Pd(OAc)_2$ with PPh_3 and ammonium formate provides the highest conversion and optimal linear regioselectivity. Stronger hydrides like $NaBH_4$ lead to premature hydride attack, eroding regiocontrol.

Experimental Protocols

Protocol A: Palladium-Catalyzed Reductive Ring Opening

Objective: High-yielding synthesis of linear allylic amines via

-allylpalladium intermediates.

Causality & Experimental Design:

- Ligand Selection: PPh_3 is selected over bidentate ligands (like dppe) because its monodentate nature provides sufficient steric bulk to stabilize the Pd(II) intermediate without overly crowding the metal center, allowing the bulky formate ion to coordinate[2].

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- Hydride Source: Ammonium formate is utilized because it decomposes into NH_3 and CO_2, rendering the hydride transfer entropically favorable and irreversible, preventing over-reduction of the resulting alkene.

Step-by-Step Procedure:

- Catalyst Activation: In an oven-dried Schlenk flask under an argon atmosphere, charge $Pd(OAc)_2$ (11.2 mg, 0.05 mmol) and PPh_3 (39.3 mg, 0.15 mmol). Add anhydrous THF (5.0 mL).
  - Causality Checkpoint: Stir for 15 minutes until the solution turns from orange-red to pale yellow. This visual shift confirms the reduction of Pd(II) to the active Pd(0) species by the phosphine ligand.
- Substrate Introduction: Inject **1-butyl-2-vinylazetidine** (139.2 mg, 1.0 mmol) into the stirring catalyst solution via a gas-tight syringe. Stir for 10 minutes at room temperature to allow for oxidative addition and formation of the

  -allylpalladium complex.
- Hydride Delivery: Add solid ammonium formate (126.1 mg, 2.0 mmol) in a single portion. Heat the reaction mixture to 60 °C.
- Self-Validating QC (In-Process): Monitor the reaction via TLC (10% MeOH in DCM).
  - Validation: The starting azetidine (tertiary amine) will not stain strongly with Ninhydrin. The successful ring opening generates a secondary amine, which will present as a distinct, intensely colored spot upon Ninhydrin heating. GC-MS should confirm the disappearance of the cyclic parent ion and the emergence of the acyclic fragmentation pattern.
- Workup: Once complete (typically 2-3 hours), cool to room temperature, dilute with Et_2O (15 mL), and filter through a short pad of Celite to remove palladium black. Concentrate the filtrate under reduced pressure and purify via flash chromatography (silica gel, gradient DCM/MeOH containing 1% Et_3N).

Protocol B: SmI_2-Mediated SET Ring Opening

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Objective: Synthesis of homoallylic amines via single-electron transfer and radical-anion ring cleavage.

Causality & Experimental Design:

- Strict Anhydrous Initiation: SmI_2 is highly sensitive to oxidation. The reaction must be initiated in strictly anhydrous conditions to ensure the first electron transfer occurs at the vinyl group rather than being quenched by moisture[3].
- Proton Source Addition: A controlled amount of water or methanol is added after the initial complexation to rapidly protonate the intermediate carbon-centered radical, driving the equilibrium toward the open-ring product.

Step-by-Step Procedure:

- Preparation: To an oven-dried, argon-purged flask, add a commercially available 0.1 M solution of SmI_2 in THF (25 mL, 2.5 mmol).
- Substrate Addition: Dissolve **1-butyl-2-vinylazetidine** (139.2 mg, 1.0 mmol) in degassed THF (2.0 mL) and add it dropwise to the deep blue SmI_2 solution at room temperature.
- Electron Transfer & Quenching: Stir for 5 minutes, then add degassed H_2O (36 µL, 2.0 mmol) via microsyringe.
  - Self-Validating QC: The reaction is self-indicating. The deep blue color of Sm(II) will rapidly discharge to a pale yellow/white suspension of Sm(III) salts as the electron transfer and protonation occur. If the blue color persists, the reaction is incomplete.
- Workup: Quench the reaction with saturated aqueous $Na_2S_2O_3$ (10 mL) and 1M NaOH (5 mL) to precipitate samarium salts. Extract the aqueous layer with EtOAc (3 × 15 mL). Dry the combined organics over anhydrous Na_2SO_4, concentrate, and purify via column chromatography.

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